

# CAS number and supplier information for (R)-3-Amino-1-benzylpiperidine

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## Compound of Interest

Compound Name: (R)-3-Amino-1-benzylpiperidine

Cat. No.: B064692

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## Technical Guide: (R)-3-Amino-1-benzylpiperidine

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**(R)-3-Amino-1-benzylpiperidine** is a chiral synthetic compound that serves as a crucial building block in medicinal chemistry and drug discovery. Its piperidine core is a common scaffold in a wide range of biologically active molecules. This technical guide provides comprehensive information on its chemical properties, supplier details, synthesis protocols, and its significant role as a precursor in the development of therapeutic agents, particularly those targeting sigma receptors.

### Chemical and Physical Properties

**(R)-3-Amino-1-benzylpiperidine** is a compound with the following key identifiers and properties.

| Property          | Value                                                                  | Source |
|-------------------|------------------------------------------------------------------------|--------|
| CAS Number        | 168466-84-0                                                            |        |
| Molecular Formula | C <sub>12</sub> H <sub>18</sub> N <sub>2</sub>                         | [1]    |
| Molecular Weight  | 190.28 g/mol                                                           | [1]    |
| Appearance        | White powder or yellow liquid                                          | [2]    |
| Synonyms          | (3R)-1-(Phenylmethyl)-3-piperidinamine, (3R)-1-Benzylpiperidin-3-amine | [3]    |

## Supplier Information

**(R)-3-Amino-1-benzylpiperidine** is commercially available from various chemical suppliers. Researchers can procure this compound from the following reputable sources:

| Supplier                             | Product Name/Purity                 | Catalog Number |
|--------------------------------------|-------------------------------------|----------------|
| Sigma-Aldrich                        | (R)-3-Amino-1-benzylpiperidine      | AldrichCPR     |
| Thermo Fisher Scientific             | (R)-3-Amino-1-benzylpiperidine, 97% | H52425.03      |
| ChemicalBook                         | (R)-3-Amino-1-benzylpiperidine      | CB8175940      |
| Opulent Pharma                       | (R)-3-Amino-1-benzylpiperidine      | Not specified  |
| Astatech (Chengdu) Biopharm. Co. Ltd | (r)-3-amino-1-benzyl-piperidine     | Not specified  |

## Experimental Protocols

The synthesis of **(R)-3-Amino-1-benzylpiperidine** can be achieved through various synthetic routes. A common method involves the Hofmann rearrangement of a corresponding amide.

Below is a detailed experimental protocol adapted from patent literature.<sup>[2]</sup>

Synthesis of **(R)-3-Amino-1-benzylpiperidine** from (R)-1-benzylpiperidinamide<sup>[2]</sup>

Materials:

- (R)-1-benzylpiperidinamide
- Water
- 30% aqueous sodium hydroxide (NaOH)
- Tetrahydrofuran (THF)
- Aqueous sodium hypochlorite (NaOCl) solution
- Toluene

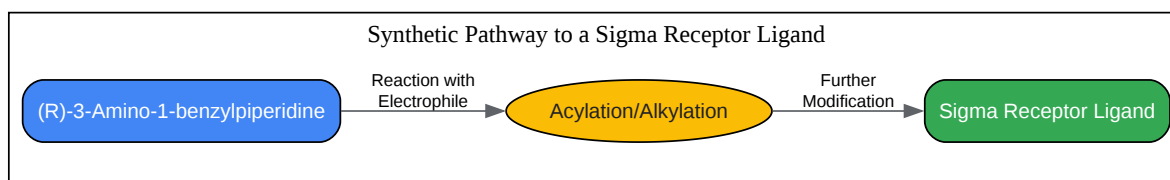
Procedure:

- In a suitable reaction vessel, mix (R)-1-benzylpiperidinamide (1.1 g) with water (5 mL), 30% aqueous sodium hydroxide (6.7 g, 10 equivalents), and tetrahydrofuran (10 mL).
- To the stirred mixture, add an aqueous sodium hypochlorite solution (11.2 g, 1.5 equivalents).
- Maintain the reaction mixture at 15°C and stir for 1 hour.
- After 1 hour, warm the mixture to 60°C and continue stirring for an additional 2 hours.
- Upon completion of the reaction (monitored by a suitable technique such as TLC or LC-MS), cool the mixture to 20°C.
- Extract the product from the reaction mixture with toluene (3 x 10 mL).
- Combine the organic layers.
- Remove the solvent by concentration under reduced pressure to yield **(R)-3-amino-1-benzylpiperidine** as a yellow-brown oil (0.8 g, 55% yield).

## Role in Drug Discovery: Precursor to Sigma Receptor Ligands

**(R)-3-Amino-1-benzylpiperidine** and its derivatives are of significant interest in drug development due to their ability to serve as precursors for potent and selective sigma receptor ligands.[4][5] Sigma receptors, particularly the sigma-1 subtype, are implicated in a variety of neurological and psychiatric conditions, making them attractive therapeutic targets.

The following diagram illustrates the synthetic utility of **(R)-3-Amino-1-benzylpiperidine** as a key intermediate in the synthesis of more complex molecules, such as sigma receptor ligands.



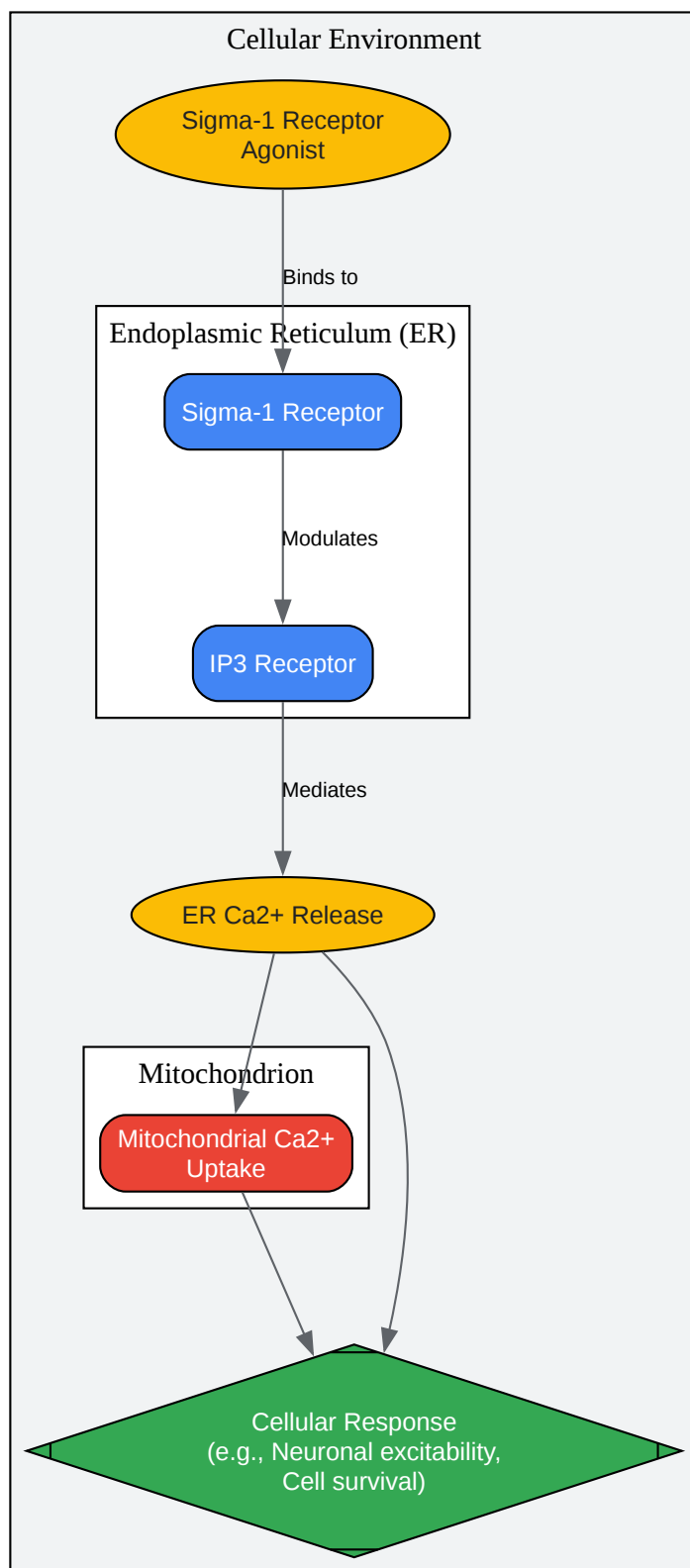
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Caption: Synthetic utility of **(R)-3-Amino-1-benzylpiperidine**.

## Biological Context: Sigma-1 Receptor Signaling

The sigma-1 receptor, a target for ligands derived from **(R)-3-Amino-1-benzylpiperidine**, is a unique intracellular chaperone protein located at the endoplasmic reticulum-mitochondrion interface. It plays a crucial role in regulating cellular signaling, particularly calcium homeostasis.

The diagram below outlines the established role of the sigma-1 receptor in modulating cellular calcium signaling.



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Caption: Role of Sigma-1 Receptor in Calcium Signaling.

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